

Technical Guide: (4-Chloro-2-cyanophenyl)boronic Acid

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Compound of Interest

Compound Name: 4-Chloro-2-cyanophenylboronic acid

CAS No.: 819070-53-6

Cat. No.: B1425649

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Core Identity & Strategic Application in Medicinal Chemistry

Executive Summary

This technical guide provides a comprehensive analysis of (4-Chloro-2-cyanophenyl)boronic acid (CAS: 819070-53-6), a critical bi-functional building block in modern drug discovery. Unlike simple phenylboronic acids, this molecule presents a unique "push-pull" electronic environment due to the orthogonal reactivity of the electron-withdrawing nitrile (CN) and chloro (Cl) groups.

This guide moves beyond basic properties to address the specific challenges of working with ortho-cyano boronic acids—specifically protodeboronation and anhydride formation—and provides self-validating protocols for their synthesis and application in Suzuki-Miyaura cross-couplings.

Part 1: Chemical Identity & Structural Analysis[1]

The IUPAC name (4-Chloro-2-cyanophenyl)boronic acid dictates the structural priority: the boronic acid moiety defines position 1, forcing the nitrile to position 2 and the chlorine to

position 4. This specific substitution pattern is non-trivial; the ortho-cyano group exerts significant steric and electronic influence on the boron center.

Core Specifications Table

Property	Specification	Critical Note
IUPAC Name	(4-Chloro-2-cyanophenyl)boronic acid	Boronic acid takes priority over nitrile.
CAS Number	819070-53-6	Distinct from the pinacol ester (often mislabeled).
Molecular Formula	C ₇ H ₅ BClNO ₂	
Molecular Weight	181.38 g/mol	
Appearance	White to off-white powder	Yellowing indicates oxidation or protodeboronation.
Solubility	DMSO, Methanol, THF	Poor solubility in non-polar solvents (Hexane).
pKa (Boronic Acid)	~8.0 - 8.5 (Estimated)	Lower than PhB(OH) ₂ due to EWG effects of CN/Cl.
Storage	2-8°C, Inert Atmosphere	Hygroscopic; tends to form boroxines (anhydrides).

The "Ortho-Cyano" Effect

The proximity of the nitrile group (position 2) to the boronic acid (position 1) creates two competing phenomena:

- **Electronic Activation:** The electron-withdrawing nature of the nitrile increases the Lewis acidity of the boron center, facilitating the formation of the boronate "ate" complex (the active species in transmetallation).
- **Protodeboronation Risk:** The same electronic withdrawal stabilizes the aryl anion intermediate if the C-B bond cleaves, making this molecule highly susceptible to base-catalyzed protodeboronation (loss of the boron group) under standard Suzuki conditions.

Part 2: Synthetic Routes & Mechanistic Causality

Synthesizing this molecule requires avoiding nucleophilic attack on the nitrile group. Direct lithiation of 4-chloro-benzonitrile is risky because organolithiums attack nitriles to form imines/ketones.

The Gold Standard: Miyaura Borylation

The most robust industrial route utilizes the Palladium-catalyzed borylation of 2-bromo-5-chlorobenzonitrile. This method preserves the nitrile and chlorine functionalities.

Precursor Mapping Logic:

- Target: Boron at C1, Nitrile at C2, Chlorine at C4.
- Precursor (Benzonitrile numbering): Nitrile at C1, Bromine at C2, Chlorine at C5.
- Transformation: The C2-Br bond is converted to C2-B. When re-numbered for the boronic acid product, C2 becomes C1.

Synthesis Workflow Diagram



Figure 1: Robust Synthesis via Miyaura Borylation avoiding Nitrile attack.

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Part 3: Reactivity Profile & Applications

Suzuki-Miyaura Coupling Dynamics

In drug discovery, this molecule is used to introduce the 3-chloro-6-cyanophenyl motif (relative to the connection point).

The Challenge: The reaction competes between Transmetalation (Productive) and Protodeboronation (Destructive).

- Mechanism:[1][2][3] High pH generates the boronate anion.[4] While necessary for transmetallation, the ortho-cyano group stabilizes the transition state for hydrolytic C-B bond cleavage.
- Solution: Use "anhydrous" conditions or mild bases (K_3PO_4) and rapid heating (microwave) to favor the cross-coupling kinetic pathway over the decomposition pathway.

Coupling Mechanism & Competitive Pathways

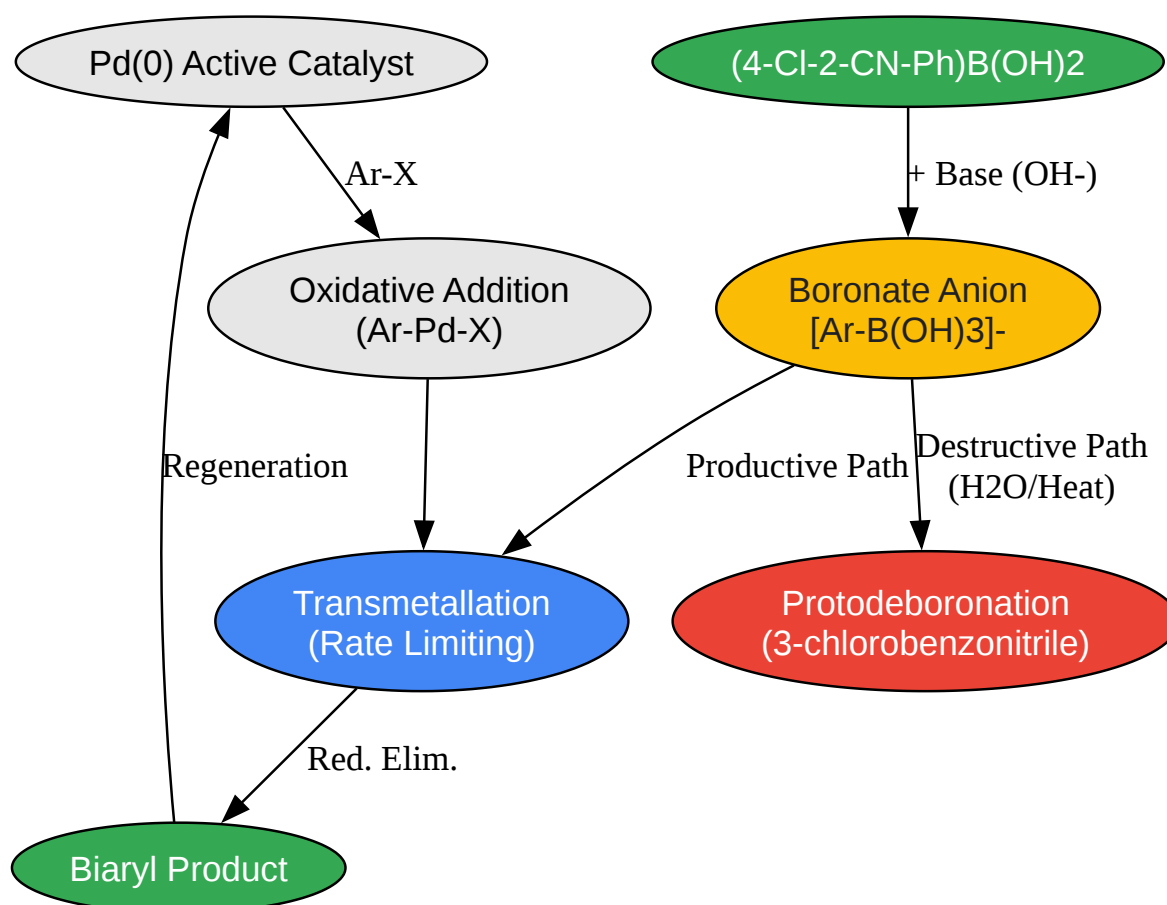


Figure 2: Competitive pathways in Suzuki Coupling of Ortho-Cyano Boronic Acids.

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Part 4: Handling, Stability & Quality Control

The "Self-Validating" QC System

Boronic acids are notorious for varying quality due to dehydration (boroxine formation). A self-validating system checks the "active boron" content before committing valuable starting materials.

Protocol: ^{11}B -NMR Validation

- Why: ^1H -NMR is often insufficient to distinguish between the acid, the boroxine trimer, and the protodeboronated byproduct (3-chlorobenzonitrile).
- Method: Dissolve 10mg in DMSO- d_6 .
- Interpretation:
 - δ ~28-30 ppm (Broad): Monomeric Boronic Acid (Good).
 - δ ~19-22 ppm: Boroxine (Acceptable, but stoichiometry changes).
 - No Boron Signal: Protodeboronation occurred (Reject).

Storage Protocol

- Atmosphere: Argon/Nitrogen (prevents aerobic oxidation of C-B bond).
- Temperature: $< 4^\circ\text{C}$ (slows anhydride formation).
- Container: Tightly sealed glass; avoid long-term storage in plastic (boron leaching).

Part 5: Experimental Protocols

Optimized Suzuki Coupling (High-Success Rate)

Designed to minimize protodeboronation.

Reagents:

- (4-Chloro-2-cyanophenyl)boronic acid (1.2 equiv)[5]
- Aryl Bromide partner (1.0 equiv)[6]

- Catalyst: Pd(dppf)Cl₂·DCM (5 mol%) - Robust against steric bulk.
- Base: K₃PO₄ (3.0 equiv) - Milder than Carbonates, better buffering.
- Solvent: 1,4-Dioxane / Water (10:1) - Low water content reduces hydrolysis risk.

Step-by-Step:

- Degassing: Charge solid reagents into a vial. Seal and purge with Argon for 5 minutes.
Reason: Oxygen kills Pd(0) and promotes phenol formation.
- Solvation: Add degassed Dioxane/Water.
- Activation: Heat rapidly to 90°C (or 100°C in Microwave for 30 mins). Reason: Fast heating bypasses the slow decomposition window.
- Monitoring: Check TLC/LCMS. Look for the disappearance of the Aryl Bromide.
 - Self-Check: If the Aryl Bromide remains but Boronic Acid is gone, protodeboronation occurred. Add more Boronic Acid (0.5 equiv) and check pH.

Synthesis of the Boronic Acid (from 2-Bromo-5-chlorobenzonitrile)

- Mix: 2-Bromo-5-chlorobenzonitrile (1.0 eq), Bis(pinacolato)diboron (1.1 eq), KOAc (3.0 eq) in Dioxane.
- Catalyst: Add Pd(dppf)Cl₂ (3 mol%).
- Reaction: 90°C for 4-12h.
- Workup: Filter through Celite. Concentrate.
- Hydrolysis (Critical Step): Treat the resulting pinacol ester with NaIO₄ (3 eq) and NH₄OAc (3 eq) in Acetone/Water for 16h. This oxidative cleavage is gentler than using concentrated HCl, preserving the nitrile.

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